Technical Guide: Spectroscopic Characterization & Catalytic Utility of (2-Diphenylphosphanyl-phenyl)-methanol Metal Complexes

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Compound of Interest

Compound Name:	*(2-Diphenylphosphanyl-phenyl)-methanol*
CAS No.:	*81073-06-5*
Cat. No.:	*B2979777*

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Executive Summary: The Hemilabile Advantage

In the landscape of organometallic catalysis, **(2-Diphenylphosphanyl-phenyl)-methanol** (often abbreviated as P,O-OH or H-PHO) occupies a critical niche between rigid chelators (like dppe) and monodentate ligands (like

).

Unlike standard phosphines, this ligand possesses a hemilabile "on/off" switch. The soft Phosphorus (P) atom binds strongly to late transition metals (Pd, Pt, Rh), while the hard Oxygen (OH) arm binds reversibly. This guide characterizes the spectroscopic signatures of this dynamic behavior and compares its performance against standard alternatives in cross-coupling and carbonylation workflows.

Core Value Proposition

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- Stability: The chelate effect (P,O-coordination) stabilizes the metal center during resting states, preventing aggregation (formation of "palladium black").
- Reactivity: The labile Pd-O bond dissociates to create a vacant site for substrate coordination without full ligand dissociation.

Spectroscopic Benchmarking: Identifying the Complex

Accurate characterization relies on tracking the coordination mode of the P and O donors. The following benchmarks are established for Palladium(II) and Platinum(II) complexes.

A. Nuclear Magnetic Resonance (P NMR)

The

P chemical shift is the primary diagnostic tool. Upon coordination, the phosphorus atom deshields significantly.

State	Coordination Mode	P Chemical Shift (, ppm)	Notes
Free Ligand	Unbound	-10 to -16	Typical for aryl phosphines.
Complex Type I	Monodentate (P-bound, OH-free)	+20 to +30	Moderate downfield shift.
Complex Type II	Chelate (P,O-bound, neutral)	+35 to +45	Ring strain (6-membered) contributes to deshielding.
Complex Type III	Alkoxide Chelate (P,O-bound, anionic)	+40 to +55	Deprotonation increases electron density but ring current effects dominate.

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Expert Insight: In

H NMR, monitor the benzylic protons (

). In the free ligand, these appear as a doublet (coupling to P) or singlet around 4.6–4.9 ppm. Upon chelation, these protons often become diastereotopic (splitting into an AB system) if the metal center is chiral or if the complex geometry locks the conformation.

B. Infrared Spectroscopy (FT-IR)

IR is the "confirmation check" for the Oxygen arm's status.

- Free OH: Sharp/Broad band at 3300–3450 cm^{-1}.
- Coordinated OH (Neutral): Shift to lower wavenumbers (~3200 cm^{-1}) or broadening due to hydrogen bonding with halides.
- Alkoxide (Deprotonated): Disappearance of the

  band. Appearance of

  stretches in the fingerprint region (1050–1100 cm^{-1}).

C. X-Ray Crystallography (Solid State Validation)

When growing single crystals (typically by slow diffusion of Diethyl Ether into Dichloromethane), look for the following metrics to validate the "bite angle."

- Pd-P Bond Length: 2.22 – 2.26 Å (Typical).
- Pd-O Bond Length: 2.05 – 2.15 Å (Indicates strong covalent interaction).
- Che-late Ring: The 6-membered ring formed by the metal, P, C(ipso), C(ortho), C(benzyl), and O usually adopts a boat or twisted-boat conformation.

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Comparative Performance Analysis

This section objectively compares the **(2-Diphenylphosphanyl-phenyl)-methanol** ligand against the industry standards: Triphenylphosphine (

) and 1,2-Bis(diphenylphosphino)ethane (dppe).

Case Study: Suzuki-Miyaura Coupling of Aryl Chlorides

Conditions: 1.0 mol% Pd,

, Toluene, 80°C.

Feature	(Standard)	dppe (Rigid Chelate)	(2-Diphenylphosphanyl-phenyl)-methanol
Catalytic Activity	Moderate. Requires excess ligand (1:4 ratio) to prevent Pd precipitation.	Low to Moderate. Rigid chelate occupies sites needed for oxidative addition.	High. Labile O-arm opens to allow substrate access, then closes to stabilize intermediate.
Air Stability	Low. Oxidizes rapidly to in solution.	Moderate.	High. The OH group can H-bond to stabilize the P-center; chelation protects the metal.
Steric Bulk	Cone Angle ~145°	Bite Angle ~85° (Rigid)	Adaptive. Flexible bite angle due to carbon in backbone.
Selectivity	Low. Promotes -hydride elimination in alkyl substrates.	High.	Tunable. Can direct substrates via H-bonding interactions with the OH group.

Mechanism & Workflow Visualization

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The following diagram illustrates the "Hemilabile Switch" mechanism, which is the core scientific justification for selecting this ligand over

.

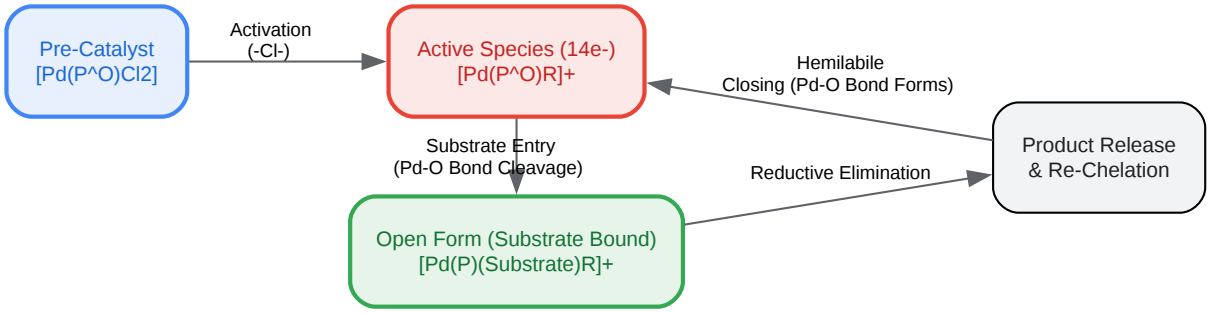

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Figure 1: The Hemilabile Catalytic Cycle. The Pd-O bond breaks to accommodate the substrate (Open Form) and reforms to stabilize the metal after product release, preventing catalyst decomposition.

Experimental Protocol: Synthesis & Characterization

Objective: Synthesis of cis-[PdCl

{(2-diphenylphosphino)benzyl alcohol-P,O}].

Reagents

- (1.0 equiv)
- **(2-Diphenylphosphanyl-phenyl)-methanol** (1.05 equiv)
- Solvent: Dichloromethane (DCM) / Methanol (MeOH) mix.

Step-by-Step Methodology

- Dissolution: Dissolve 0.5 mmol of

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in 5 mL of deionized water.

- Ligand Addition: Dissolve 0.525 mmol of the ligand in 10 mL of DCM.
- Biphasic Mixing: Add the DCM solution to the aqueous Pd solution. Stir vigorously at Room Temperature (RT) for 4 hours.
  - Observation: The aqueous layer will decolorize (from red-brown to clear) as the Pd transfers to the organic phase (yellow/orange).
- Separation: Separate the organic layer. Extract the aqueous layer once with 5 mL DCM.
- Drying: Dry combined organics over

  , filter, and concentrate in vacuo to ~2 mL volume.
- Precipitation: Slowly add Diethyl Ether (15 mL) to precipitate the complex.
- Filtration: Collect the yellow solid by filtration. Wash with cold ether.

Validation Check (Self-Validating Step)

- Run

  P NMR immediately.
  - Pass Criteria: Single peak at

    +30 to +40 ppm.
  - Fail Criteria: Peak at +28 ppm (Phosphine Oxide impurity) or -15 ppm (Free ligand).

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